

# In-Depth Technical Safety Guide: Norharman-d7

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## Compound of Interest

Compound Name: Norharman-d7

Cat. No.: B13445073

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document has been compiled from publicly available safety information and data for Norharman and its deuterated analogue, **Norharman-d7**. A complete Safety Data Sheet (SDS) for **Norharman-d7** was not accessible at the time of writing. The information provided for the non-deuterated form, Norharman ( $\beta$ -Carboline), is used as a close proxy and should be treated as indicative. All laboratory work should be conducted under the supervision of qualified personnel and in accordance with established safety protocols.

## Introduction

**Norharman-d7** is the deuterated form of Norharman, a  $\beta$ -carboline alkaloid.[1][2] Norharman itself is a naturally occurring compound found in various plants and is also formed during the cooking of meat and in tobacco smoke. It is known to exhibit a range of biological activities, including cytotoxic effects.[3][4] This guide provides a summary of the available safety and toxicological data to ensure the safe handling and use of **Norharman-d7** in a research and development setting.

## Hazard Identification and Classification

Based on the available data for the parent compound, Norharman ( $\beta$ -Carboline), the following GHS hazard classifications are anticipated for **Norharman-d7**.

### GHS Hazard Statements:

- H302: Harmful if swallowed.[5]

- H315: Causes skin irritation.[5]
- H319: Causes serious eye irritation.[5]

## Pictograms:

- Irritant[5]

## Signal Word:

- Warning[5]

## Toxicological Summary

Norharman and its derivatives are known to have cytotoxic properties.[3][4] The primary toxicological concerns are acute oral toxicity and irritation to the skin and eyes.

## Quantitative Toxicological Data

Endpoint	Value	Species	Source
Acute Oral Toxicity	Harmful if swallowed (H302)	Not specified	[5]
Skin Irritation	Causes skin irritation (H315)	Not specified	[5]
Eye Irritation	Causes serious eye irritation (H319)	Not specified	[5]

## Experimental Protocols

While specific experimental protocols for the toxicological testing of **Norharman-d7** are not available, the GHS classifications for the parent compound, Norharman, are typically determined through standardized OECD (Organisation for Economic Co-operation and Development) test guidelines.

- Acute Oral Toxicity (OECD 423): This method involves the administration of the test substance to fasted animals in a stepwise procedure. The starting dose level is selected from one of four fixed levels. The outcome of the test is the observation of either mortality or

evident toxicity at one of the dose levels, which then allows for the assignment of the substance to a specific hazard category.

- **Acute Dermal Irritation/Corrosion (OECD 404):** This test involves the application of the test substance to the skin of an animal. The degree of skin irritation is assessed at specified intervals, and the substance is classified based on the severity and reversibility of the skin reactions.
- **Acute Eye Irritation/Corrosion (OECD 405):** This test involves the application of the test substance to the eye of an animal. The degree of eye irritation is evaluated by scoring lesions of the conjunctiva, cornea, and iris at specific intervals after application. The classification is based on the severity and persistence of the observed eye effects.

## Handling and Storage

Given the hazardous nature of **Norharman-d7**, appropriate precautions should be taken during handling and storage.

- **Handling:** Use in a well-ventilated area. Avoid contact with skin, eyes, and clothing. Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- **Storage:** Store in a tightly sealed container in a cool, dry place.

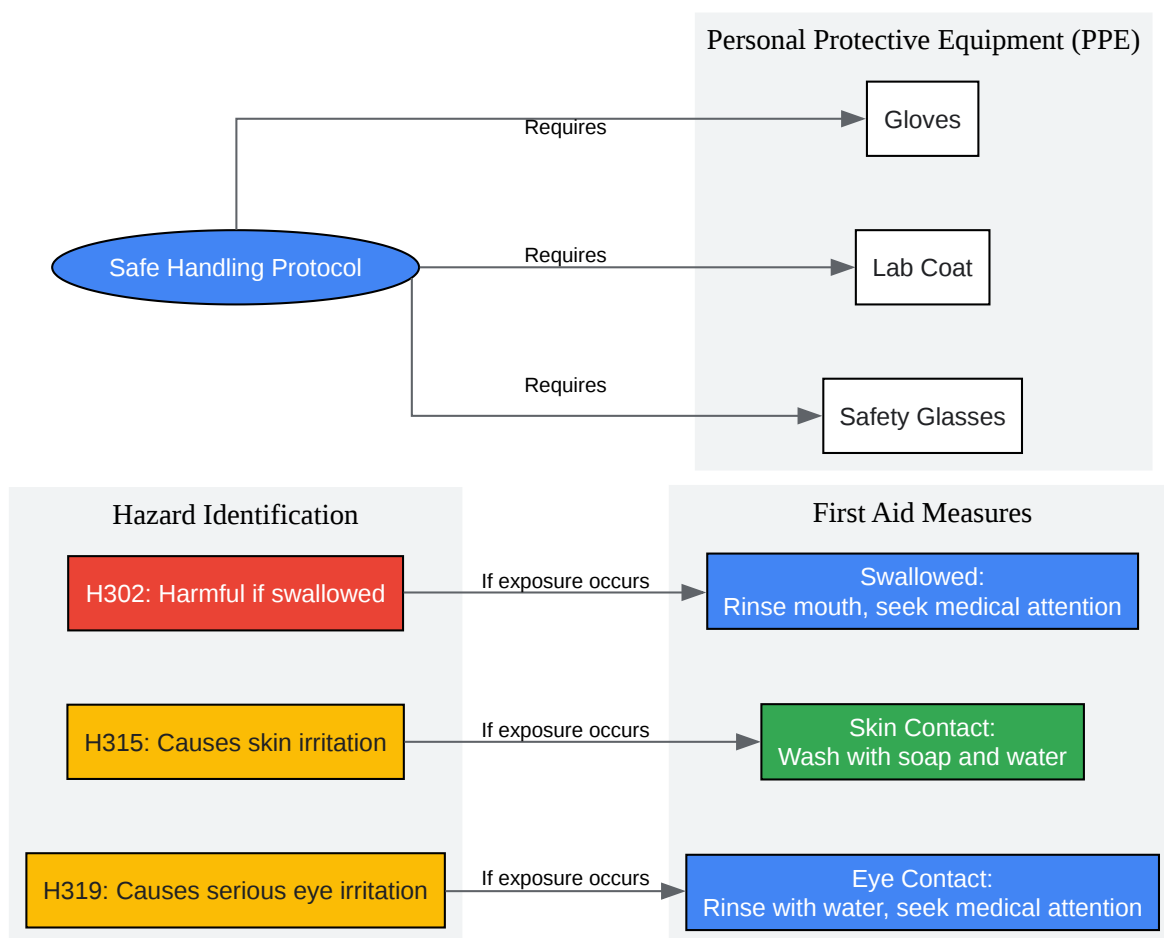
## Emergency Procedures

### First Aid Measures:

- **If Swallowed:** Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor/physician if you feel unwell.
- **If on Skin:** Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
- **If in Eyes:** Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
- **If Inhaled:** Remove person to fresh air and keep comfortable for breathing.

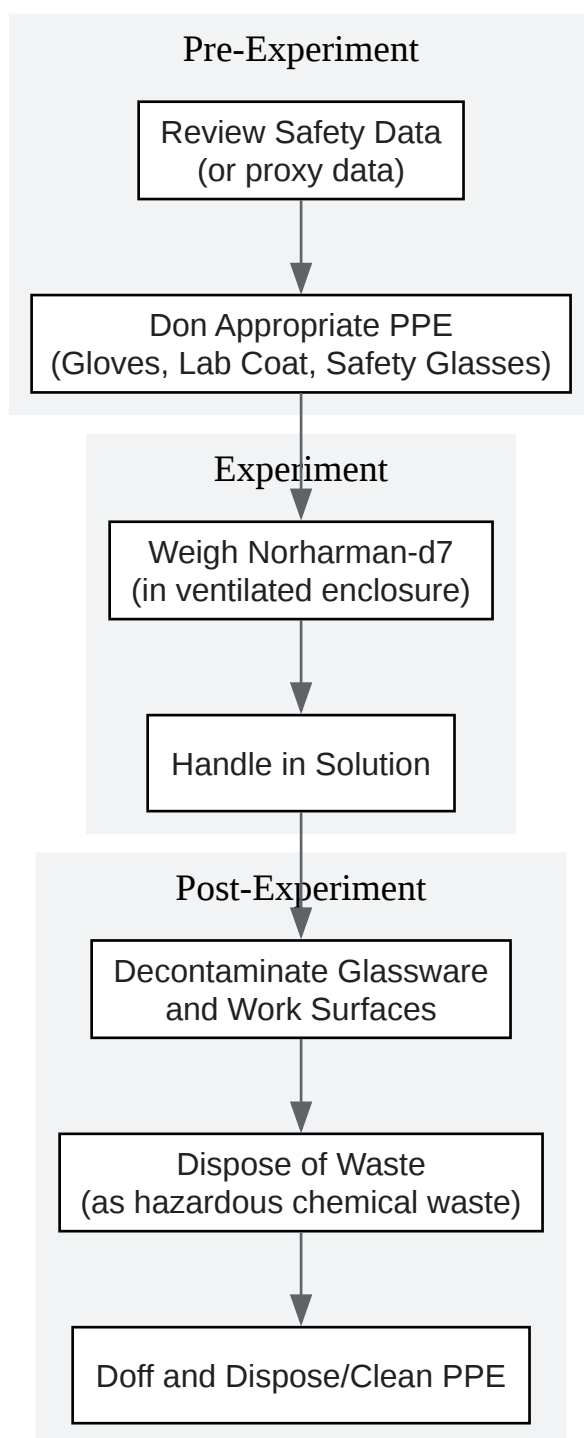
## Visual Safety Guides

The following diagrams illustrate key safety workflows for handling **Norharman-d7**.



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Hazard Identification and First Aid Response for **Norharman-d7**.



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A generalized safe experimental workflow for handling **Norharman-d7**.

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